

Application Notes: Preparing BODIPY™ FL-X Stock Solutions in DMSO

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Compound of Interest

Compound Name: BODIPY FL-X

Cat. No.: B018997

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Introduction

BODIPY™ FL-X is a bright, green-fluorescent dye valuable for labeling various biomolecules, including proteins, lipids, and nucleic acids.[1][2][3] Its high fluorescence quantum yield, narrow emission bandwidth, and relative insensitivity to environmental polarity and pH make it an excellent alternative to traditional fluorophores like fluorescein (FITC).[2][3][4][5][6][7] Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as fluorescence microscopy, flow cytometry, and fluorescence polarization assays.[2] This document provides a detailed protocol for preparing and storing concentrated stock solutions of BODIPY™ FL-X succinimidyl ester (SE) in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

A summary of the key properties of BODIPY™ FL-X, SE is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	502.32 g/mol	[2][6]
Excitation Maximum (λ_{ex})	~504 nm	[2][4][5][6]
Emission Maximum (λ_{em})	~510 nm	[2][4][5][6]
Recommended Solvent	Anhydrous DMSO	[2][6][8]
Typical Stock Concentration	5-10 mM	[8][9]
Storage Conditions	-20°C or -80°C, protect from light	[6][8][10][11][12]

Experimental Protocol: Preparing a 10 mM BODIPY™ FL-X, SE Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of BODIPY™ FL-X, succinimidyl ester.

Materials:

- BODIPY™ FL-X, SE (e.g., 5 mg vial)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Ultrasonic bath

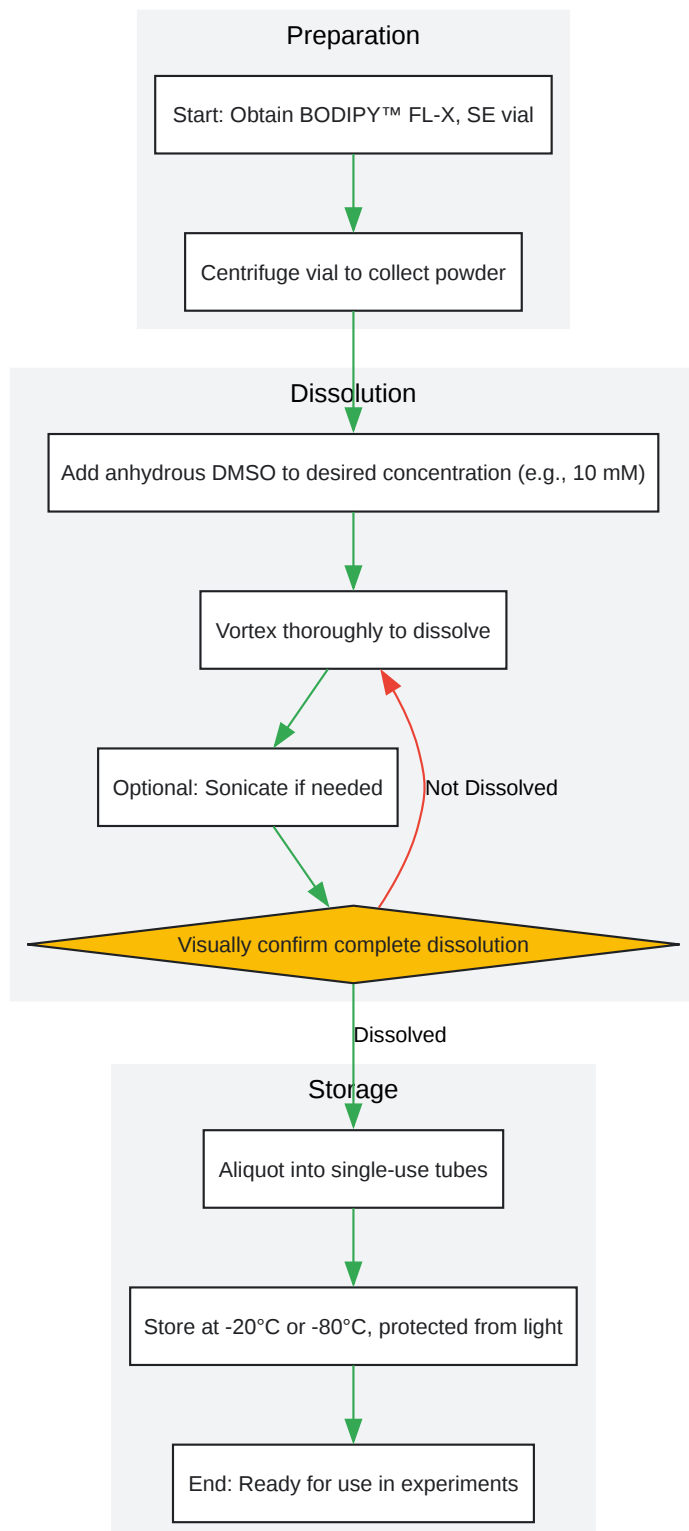
Procedure:

- Aliquoting the Reagent: Before opening, briefly centrifuge the vial of BODIPY™ FL-X, SE to ensure all the lyophilized powder is at the bottom. This prevents loss of the reagent.

- **Solvent Addition:** To prepare a 10 mM stock solution from 1 mg of BODIPY™ FL-X, SE (MW: 502.32), add 199.1 µL of anhydrous DMSO. For a 5 mg vial, add 995.4 µL of anhydrous DMSO. It is crucial to use anhydrous DMSO as the succinimidyl ester group is moisture-sensitive.[6]
- **Dissolution:** Cap the vial tightly and vortex thoroughly for at least one minute to ensure the dye is completely dissolved. If necessary, brief sonication in an ultrasonic bath can aid in dissolution.[6] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the fluorescent probe, it is recommended to aliquot the stock solution into smaller, single-use volumes in low-adhesion microcentrifuge tubes.[8]
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.[6][8][10][11][12] When stored properly, the stock solution in DMSO is stable for at least six months at -80°C.[6][11]

Workflow Diagram

Workflow for Preparing BODIPY™ FL-X Stock Solution

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Caption: Workflow for preparing BODIPY™ FL-X stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling DMSO and fluorescent dyes.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

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